Grandinin Ellagitannin: A Comprehensive Technical Guide to its Biological Activity

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Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Introduction

Grandinin, a C-glycosidic ellagitannin found in various plant species including Melaleuca quinquenervia and oak species (Quercus spp.), has garnered scientific interest for its diverse biological activities. As a member of the ellagitannin family, its structure, characterized by a nonahydroxytriphenic acid moiety, contributes to its potent antioxidant and other therapeutic properties. This technical guide provides an in-depth overview of the current scientific understanding of **grandinin**'s biological effects, complete with quantitative data, detailed experimental protocols, and visualizations of the implicated signaling pathways.

Quantitative Data on Biological Activities

The biological efficacy of **grandinin** has been quantified across several key activities. The following table summarizes the available data for easy comparison.

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Biological Activity	Assay	Test System	Result	Reference
Antioxidant Activity	DPPH Radical Scavenging	In vitro	EC50: 4.3 ± 0.3 µg/mL	[1][2]
Toxicity	Acute Toxicity	In vivo (Mice)	LD50: 316 mg/kg (b. wt.)	[1][2]
Antidiabetic Activity	Blood Glucose Reduction	In vivo (Normal and STZ-induced diabetic mice)	Significant dose-dependent effect at 35-70 mg/kg	[1][2]
Anticancer Activity	EGFR Phosphorylation Inhibition	In vitro (HT29 human colon carcinoma cells)	Suppression at concentrations ≥10 µM	[3]
Cell Viability Reduction	In vitro (MS-1, A549, and LK-2 malignant lung cells)	Significant reduction in cell viability	[3]	

Detailed Experimental Protocols

This section provides detailed methodologies for the key experiments cited in the quantitative data summary, enabling researchers to replicate and build upon these findings.

Antioxidant Activity: DPPH Radical Scavenging Assay

This protocol is based on the methodology reported by Moharram et al. (2003) for determining the free radical scavenging activity of **grandinin**.[1][2]

Principle: The antioxidant activity is measured by the ability of **grandinin** to reduce the stable 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical, a colored compound, to its non-radical form, which is colorless. The degree of discoloration indicates the scavenging potential of the antioxidant.

Materials and Reagents:

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- **Grandinin** (isolated from Melaleuca quinquenervia leaves)
- 1,1-diphenyl-2-picrylhydrazyl (DPPH)
- Methanol (analytical grade)
- Spectrophotometer

Procedure:

- Preparation of DPPH solution: A 0.1 mM solution of DPPH in methanol is prepared.
- Preparation of **Grandinin** solutions: Stock solutions of **grandinin** are prepared in methanol and serially diluted to obtain a range of concentrations.
- Reaction mixture: In a test tube, 2 mL of the DPPH solution is mixed with 2 mL of each **grandinin** solution at different concentrations.
- Incubation: The reaction mixtures are incubated in the dark at room temperature for 30 minutes.
- Absorbance measurement: The absorbance of the solutions is measured at 517 nm using a spectrophotometer against a methanol blank.
- Calculation of scavenging activity: The percentage of DPPH radical scavenging activity is calculated using the following formula:

  where A_control is the absorbance of the DPPH solution without the sample, and A_sample is the absorbance of the sample with the DPPH solution.
- EC50 determination: The EC50 value, the concentration of **grandinin** that scavenges 50% of the DPPH radicals, is determined by plotting the scavenging activity against the concentration of **grandinin**.

Antidiabetic Activity: In Vivo Hypoglycemic Study

This protocol is based on the in vivo experiments conducted by Moharram et al. (2003).[1][2]

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Principle: The hypoglycemic effect of **grandinin** is evaluated by measuring its ability to lower blood glucose levels in both normal and diabetic animal models.

Animal Model:

- Male albino mice.
- Streptozotocin (STZ)-induced diabetic mice.

Procedure:

- Induction of diabetes (for diabetic model): Diabetes is induced in mice by a single intraperitoneal injection of streptozotocin (STZ) dissolved in citrate buffer.
- Animal groups: The animals are divided into several groups: a control group receiving the vehicle, a positive control group receiving a standard antidiabetic drug, and test groups receiving different doses of **grandinin** (e.g., 35-70 mg/kg body weight).
- Drug administration: **Grandinin** is administered orally to the test groups.
- Blood glucose measurement: Blood samples are collected from the tail vein at specific time intervals (e.g., 0, 1, 2, 4, and 6 hours) after drug administration. Blood glucose levels are measured using a glucometer.
- Oral Glucose Tolerance Test (OGTT): In a separate experiment, after overnight fasting, the animals are administered **grandinin** or vehicle, followed by an oral glucose load (e.g., 2 g/kg body weight) after 30 minutes. Blood glucose levels are then measured at different time points.

Anticancer Activity: EGFR Phosphorylation Inhibition Assay

This protocol is based on the methodology used by Fridrich et al. (2008) to investigate the effect of **grandinin** on Epidermal Growth Factor Receptor (EGFR) phosphorylation.[3]

Principle: The inhibition of EGFR autophosphorylation, a key step in its activation, is assessed by Western blotting using an antibody specific to the phosphorylated form of the receptor.

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Cell Culture:

- Human colon carcinoma cells (HT29) are cultured in an appropriate medium supplemented with fetal bovine serum and antibiotics.

Procedure:

- Cell treatment: HT29 cells are seeded in culture plates and allowed to attach. The cells are then treated with various concentrations of **grandinin** (e.g., ≥10 µM) or a vehicle control for a specified period.
- Cell lysis: After treatment, the cells are washed with ice-cold phosphate-buffered saline (PBS) and lysed in a lysis buffer containing protease and phosphatase inhibitors.
- Protein quantification: The total protein concentration in the cell lysates is determined using a protein assay kit.
- SDS-PAGE and Western Blotting:
  - Equal amounts of protein from each sample are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
  - The separated proteins are transferred to a polyvinylidene difluoride (PVDF) membrane.
  - The membrane is blocked with a blocking solution (e.g., 5% non-fat milk in Tris-buffered saline with Tween 20) to prevent non-specific antibody binding.
  - The membrane is then incubated with a primary antibody specific for phosphorylated EGFR (p-EGFR).
  - After washing, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
  - The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
  - To ensure equal protein loading, the membrane is stripped and re-probed with an antibody against total EGFR or a housekeeping protein like β-actin.

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Signaling Pathways Modulated by **Grandinin**

Grandinin exerts its biological effects by modulating key cellular signaling pathways. The following diagrams, generated using the DOT language, illustrate the known and putative mechanisms of action.

Anticancer Mechanism via EGFR/Akt Pathway Inhibition

Grandinin has been shown to down-regulate the phosphorylation of the Epidermal Growth Factor Receptor (EGFR) and the downstream protein kinase B (Akt). This inhibition disrupts signaling cascades that are crucial for cancer cell proliferation and survival.

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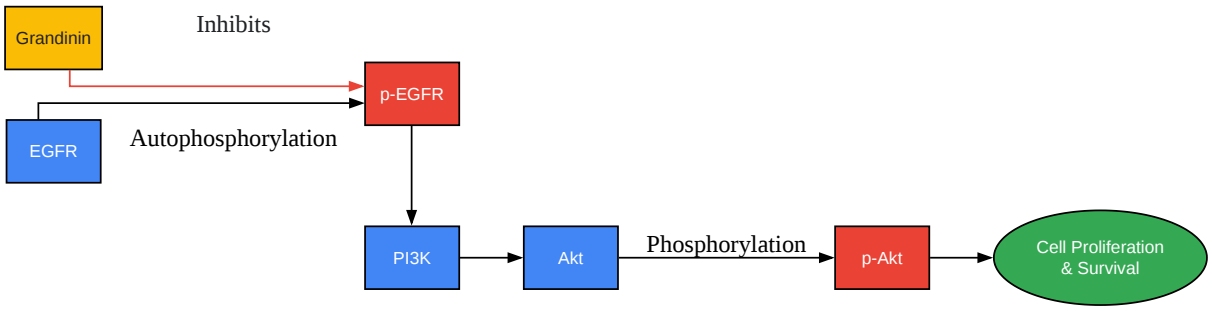

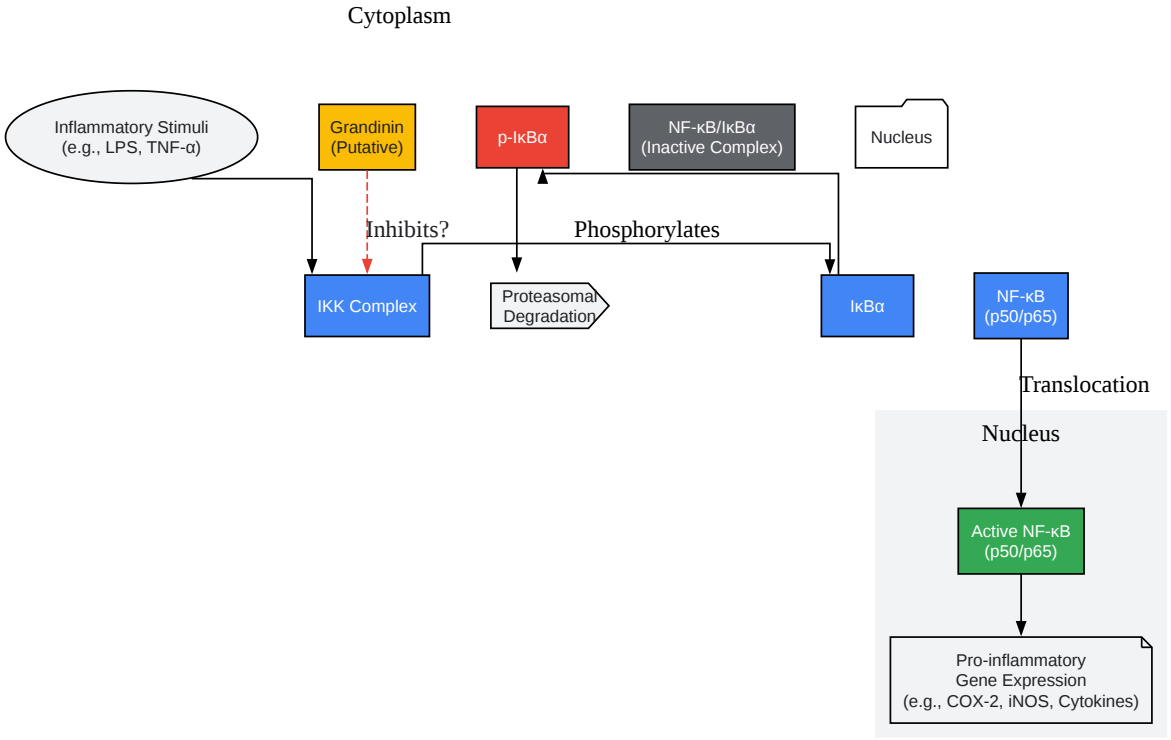

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References

- 1. cytotoxicity ic50 values: Topics by Science.gov [science.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]

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